

Petroselinyl alcohol discovery and history

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Compound of Interest

Compound Name: 6(Z)-Octadecenol

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Petroselinyl Alcohol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Petroselinyl alcohol, systematically known as (Z)-6-octadecen-1-ol, is a long-chain monounsaturated fatty alcohol. While its direct discovery and historical documentation are sparse, its origins are intrinsically linked to its corresponding carboxylic acid, petroselinic acid, which was first isolated in 1909. This guide provides a comprehensive overview of petroselinyl alcohol, including its chemical properties, a detailed, representative synthesis protocol from petroselinic acid, and a discussion of the potential biological activities of long-chain fatty alcohols, an area where specific research on petroselinyl alcohol is notably absent. This document aims to serve as a foundational resource for researchers interested in the potential applications of this molecule.

Introduction and History

The history of petroselinyl alcohol is primarily inferred from the discovery of its parent compound, petroselinic acid.

The Discovery of Petroselinic Acid

Petroselinic acid, a monounsaturated omega-12 fatty acid, was first isolated from parsley seed oil (*Petroselinum crispum*) in 1909.^[1] This discovery marked the identification of a new fatty acid isomer, distinct from the more common oleic acid. Petroselinic acid is abundant in the

seeds of plants belonging to the Apiaceae family, which includes parsley, coriander, and fennel, as well as the Araliaceae family.[2] The prevalence of petroselinic acid in these plant families has been utilized in chemosystematics to establish phylogenetic relationships.[1]

Emergence of Petroselinyl Alcohol

While a specific date or individual credited with the first synthesis or isolation of petroselinyl alcohol is not readily available in the scientific literature, it is understood to be a naturally occurring fatty alcohol found in trace amounts in various plants.[3] Its primary significance in research and commercial applications often lies in its role as a derivative of petroselinic acid. The development of chemical reduction techniques in organic chemistry provided the means to convert fatty acids into their corresponding alcohols, making petroselinyl alcohol accessible for study and potential use.

Chemical and Physical Properties

Petroselinyl alcohol is characterized by an 18-carbon chain with a single cis-double bond at the 6th position.

Property	Value	Reference
Systematic Name	(Z)-6-Octadecen-1-ol	[3]
Common Name	Petroselinyl alcohol	[3]
CAS Number	2774-87-0	[4]
Molecular Formula	C ₁₈ H ₃₆ O	[4]
Molecular Weight	268.48 g/mol	[4]
Appearance	White powder	[1]
Solubility	Insoluble in water; Soluble in methanol	[1]

Synthesis of Petroselinyl Alcohol

The most direct and common method for the synthesis of petroselinyl alcohol is through the reduction of its corresponding carboxylic acid, petroselinic acid. A standard and effective

reagent for this transformation is lithium aluminum hydride (LiAlH_4).

General Reaction

Experimental Protocol: Reduction of Petroselinic Acid with LiAlH_4

Disclaimer: This is a representative protocol based on established chemical principles. Appropriate safety precautions must be taken when working with hazardous reagents like lithium aluminum hydride.

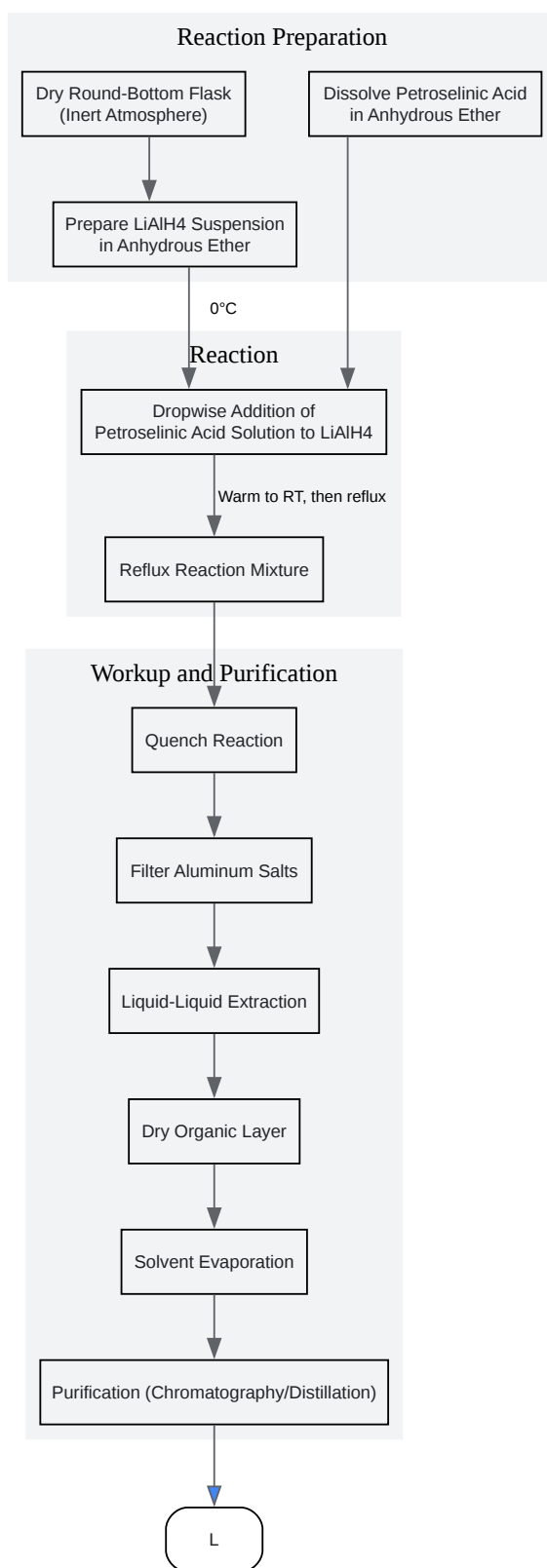
Materials:

- Petroselinic acid
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Dry ice/acetone bath
- 10% Sulfuric acid (H_2SO_4)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Rotary evaporator
- Separatory funnel
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser is placed under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Preparation:** In the flask, a suspension of lithium aluminum hydride (1.5 equivalents) in anhydrous diethyl ether is prepared and cooled to 0°C using an ice bath.
- **Addition of Petroselinic Acid:** A solution of petroselinic acid (1 equivalent) in anhydrous diethyl ether is added dropwise to the stirred suspension of LiAlH_4 via the dropping funnel over a period of 30-60 minutes. The rate of addition should be controlled to maintain the reaction temperature below 5°C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** The reaction is carefully quenched by slowly adding ethyl acetate to decompose any excess LiAlH_4 . This is followed by the cautious, dropwise addition of water, then 15% sodium hydroxide solution, and finally more water.
- **Workup:** The resulting mixture is filtered to remove the aluminum salts. The filtrate is transferred to a separatory funnel, and the organic layer is washed with 10% sulfuric acid, water, and finally brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude petroselinyl alcohol.
- **Purification:** The crude product can be further purified by column chromatography on silica gel or by distillation under reduced pressure.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of petroselinyl alcohol from petroselinic acid.

Biological Activity and Signaling Pathways

There is a significant lack of specific research on the biological activities and associated signaling pathways of petroselinyl alcohol. However, studies on other long-chain fatty alcohols provide some context for potential areas of investigation.

Antibacterial Activity of Long-Chain Fatty Alcohols

Several studies have demonstrated the antibacterial properties of long-chain fatty alcohols. The effectiveness of these compounds often depends on the length of their aliphatic carbon chain. [5][6] For instance, 1-nonanol, 1-decanol, and 1-undecanol have shown bactericidal activity and the ability to damage bacterial cell membranes.[6] In contrast, 1-dodecanol and 1-tridecanol exhibited high antibacterial activity without causing membrane damage, suggesting a different mode of action.[6] The antibacterial activity of long-chain fatty alcohols has also been observed against mycobacteria, with 1-decanol showing the highest activity against *Mycobacterium smegmatis* and *M. tuberculosis*. [7][8]

It is crucial to emphasize that these findings are not specific to petroselinyl alcohol, and dedicated studies are required to determine if it possesses similar antibacterial properties.

Signaling Pathways

Currently, there is no published research detailing any specific signaling pathways modulated by petroselinyl alcohol. Future research could explore its effects on pathways related to inflammation, lipid metabolism, or cell proliferation, given the known activities of other lipid molecules.

Conclusion

Petroselinyl alcohol is a naturally derived fatty alcohol with a history tied to its parent compound, petroselinic acid. While its chemical properties are well-defined and its synthesis is straightforward through the reduction of petroselinic acid, there is a substantial gap in the scientific literature regarding its biological activities and mechanisms of action. The known antibacterial properties of other long-chain fatty alcohols suggest a potential avenue for future research into the pharmacological applications of petroselinyl alcohol. This guide provides a foundational framework for researchers to begin exploring the untapped potential of this molecule in various scientific and therapeutic fields.

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